

Anhydrosafflor Yellow B: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Anhydrosafflor yellow B

Cat. No.: B15624003

[Get Quote](#)

An in-depth exploration of the chemical properties, biological activities, and experimental methodologies associated with **Anhydrosafflor Yellow B** (AHSYB), a promising bioactive compound for therapeutic development.

Core Compound Data

Anhydrosafflor yellow B is a key water-soluble quinochalcone C-glycoside isolated from the flowers of *Carthamus tinctorius* L., commonly known as safflower. It is recognized for its significant antioxidative and neuroprotective properties.

Parameter	Value	Reference
CAS Number	184840-84-4	[1] [2]
Molecular Formula	C ₄₈ H ₅₂ O ₂₆	[2] [3]
Molecular Weight	1044.91 g/mol	[2] [3]
Appearance	Light yellow to yellow solid	[3]

Biological Activity and Therapeutic Potential

Anhydrosafflor yellow B has demonstrated significant therapeutic potential in preclinical studies, particularly in the context of neurological and cardiovascular disorders. Its primary mechanisms of action revolve around its potent anti-inflammatory and antioxidant effects.

Neuroprotection in Cerebral Ischemia

AHSYB exhibits robust neuroprotective effects against cerebral ischemia/reperfusion (I/R) injury.[3][4] Studies have shown that AHSYB can increase neuronal cell viability, reduce infarct volume, and improve neurological function in animal models of stroke.[3][4][5] These effects are largely attributed to its ability to attenuate oxidative stress and apoptosis.[3][4]

One of the key signaling pathways implicated in the neuroprotective action of AHSYB is the SIRT1 (Sirtuin 1) pathway.[3][4] AHSYB upregulates the expression of SIRT1 and its downstream targets, including forkhead box O1 (FOXO1) and peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1 α).[2][3][4] This activation leads to a reduction in apoptotic markers such as Bax and an increase in the anti-apoptotic protein Bcl-2.[2][3][4]

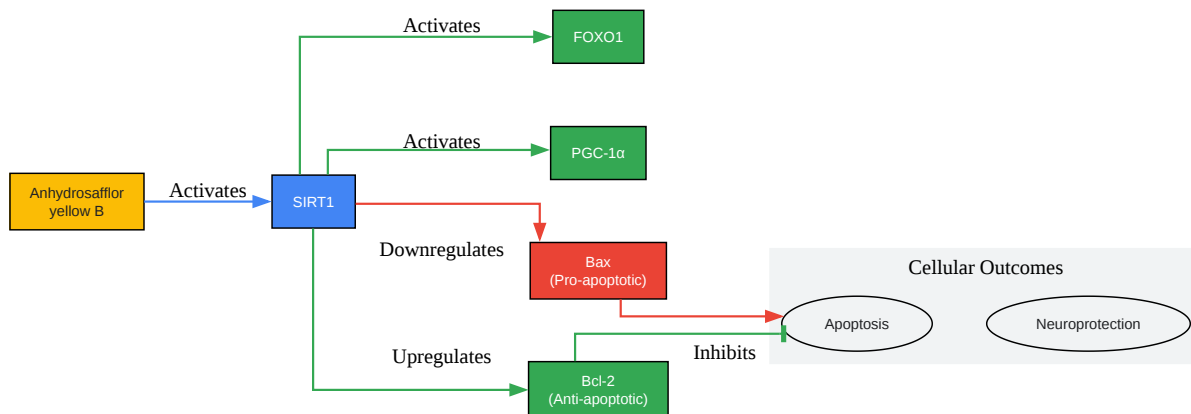
In addition to the SIRT1 pathway, AHSYB exerts its neuroprotective effects through a potent anti-inflammatory mechanism.[5][6] It has been shown to suppress the expression of pro-inflammatory mediators including heat shock protein 60 (HSP60), toll-like receptor 4 (TLR4), interleukin-6 (IL-6), and tumor necrosis factor-alpha (TNF- α).[5][6] Furthermore, AHSYB treatment leads to a decrease in the activation of the transcription factor NF- κ B p65, a central regulator of inflammation.[5]

Cardioprotective Effects

Emerging research also points to the cardioprotective potential of **Anhydrosafflor yellow B**. Studies have indicated that AHSYB can protect against myocardial ischemia-reperfusion injury.[7] One of the identified mechanisms for this cardioprotective effect is the inhibition of apoptosis through a mitochondrial-mediated pathway in cardiomyocytes.[8]

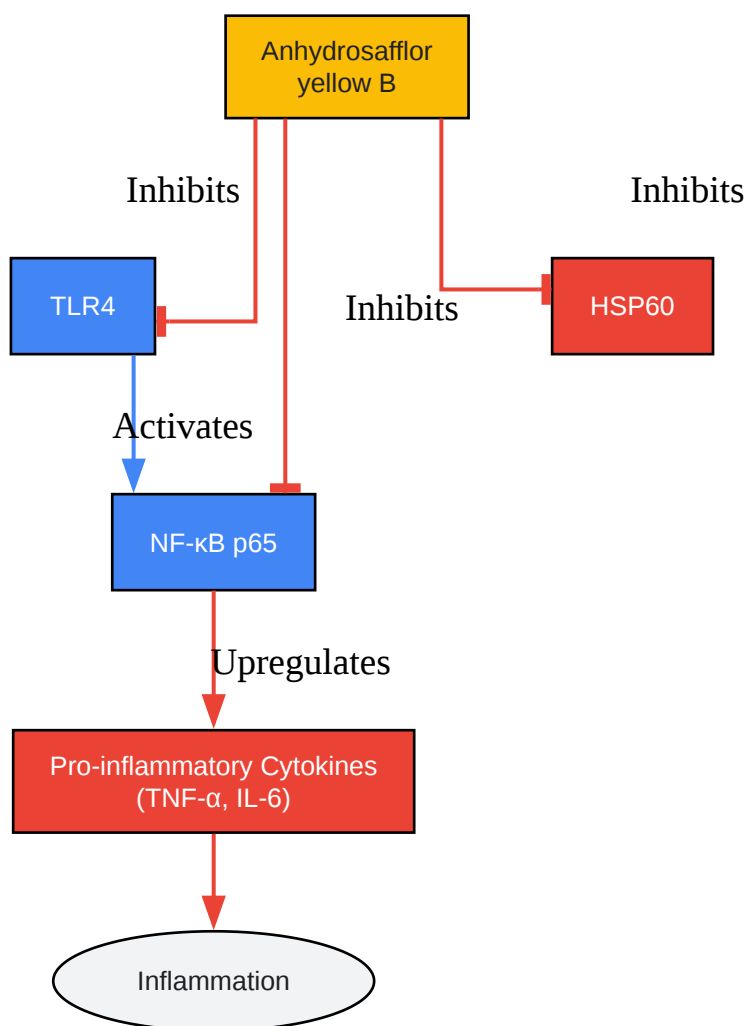
Key Signaling Pathways

The therapeutic effects of **Anhydrosafflor yellow B** are mediated by its modulation of specific signaling cascades. The following diagrams illustrate the key pathways involved in its neuroprotective and anti-inflammatory actions.



[Click to download full resolution via product page](#)

Caption: SIRT1 signaling pathway activated by **Anhydrosafflor yellow B**.



[Click to download full resolution via product page](#)

Caption: Anti-inflammatory mechanism of **Anhydrosafflor yellow B**.

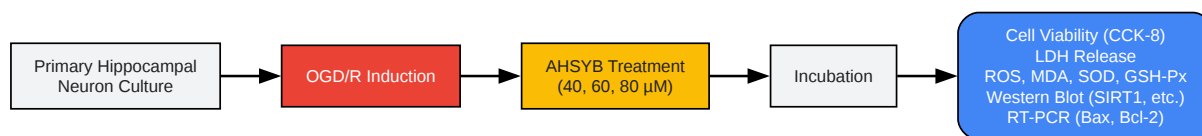
Experimental Protocols

This section details the methodologies employed in key studies to evaluate the efficacy of **Anhydrosafflor yellow B**.

In Vitro Neuroprotection Assay

Objective: To assess the protective effects of AHSYB against oxygen-glucose deprivation/reoxygenation (OGD/R)-induced injury in primary hippocampal neurons.

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for in vitro neuroprotection studies.

Detailed Methodology:

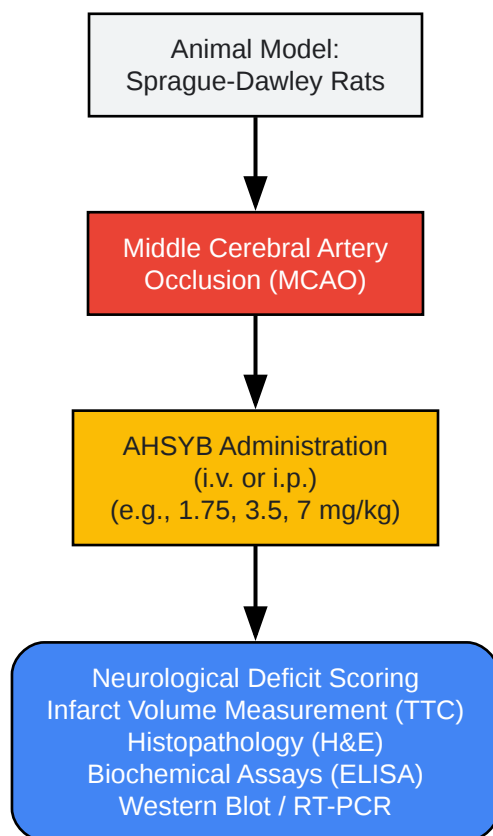
- Cell Culture: Primary hippocampal neurons are cultured from neonatal Sprague-Dawley rats. [4]
- OGD/R Model: To mimic ischemic conditions, cultured neurons are subjected to oxygen-glucose deprivation (OGD) by replacing the normal culture medium with glucose-free Earle's Balanced Salt Solution and incubating in a hypoxic chamber (95% N₂, 5% CO₂) for a specified period. Reoxygenation is initiated by returning the cells to the normal culture medium and incubator conditions. [4]
- AHSYB Treatment: **Anhydrosafflor yellow B**, dissolved in a suitable solvent, is added to the culture medium at various concentrations (e.g., 40, 60, and 80 μM) during the reoxygenation phase. [1][4]
- Assessment of Neuroprotection:
 - Cell Viability: Quantified using the Cell Counting Kit-8 (CCK-8) assay, which measures the metabolic activity of viable cells. [4]
 - Cytotoxicity: Measured by the release of lactate dehydrogenase (LDH) into the culture medium, an indicator of cell membrane damage. [4]
 - Oxidative Stress Markers: Levels of reactive oxygen species (ROS), malondialdehyde (MDA), superoxide dismutase (SOD), and glutathione peroxidase (GSH-Px) are measured using commercially available kits. [1][4]

- Protein Expression: Western blot analysis is performed to determine the protein levels of key signaling molecules such as SIRT1, FOXO1, PGC-1 α , Bax, and Bcl-2.[2][3][4]
- Gene Expression: Real-time quantitative polymerase chain reaction (RT-qPCR) is used to measure the mRNA levels of target genes.[2][3][4]

In Vivo Neuroprotection Assay (MCAO Model)

Objective: To evaluate the neuroprotective effects of AHSYB in a rat model of acute permanent cerebral ischemia.

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for in vivo neuroprotection studies.

Detailed Methodology:

- **Animal Model:** Adult male Sprague-Dawley rats are used. Acute permanent cerebral ischemia is induced by middle cerebral artery occlusion (MCAO).[\[5\]](#)[\[6\]](#)
- **AHSYB Administration:** AHSYB is administered to the rats, typically via intraperitoneal or intravenous injection, at various doses (e.g., 1.75, 3.5, and 7 mg/kg) following the induction of ischemia.[\[5\]](#)[\[6\]](#)
- **Assessment of Neuroprotection:**
 - **Neurological Deficit Scoring:** Behavioral tests are conducted to assess neurological function at specific time points after MCAO.[\[5\]](#)[\[6\]](#)
 - **Infarct Volume Measurement:** Brains are sectioned and stained with 2,3,5-triphenyltetrazolium chloride (TTC) to visualize and quantify the infarct volume.[\[5\]](#)[\[6\]](#)
 - **Histopathological Analysis:** Brain tissue is examined using hematoxylin and eosin (H&E) staining to assess neuronal damage.[\[6\]](#)
 - **Inflammatory Markers:** The levels of inflammatory cytokines (TNF- α , IL-6) in the serum and brain tissue are measured using ELISA.[\[5\]](#)[\[6\]](#)
 - **Protein and Gene Expression:** Brain tissue is analyzed by Western blot and RT-qPCR to determine the expression of proteins and genes related to inflammation and apoptosis (e.g., HSP60, TLR4, NF- κ B p65).[\[5\]](#)[\[6\]](#)

Conclusion

Anhydrosafflor yellow B is a multifaceted bioactive compound with significant therapeutic promise, particularly in the realm of neuroprotection and potentially cardiovascular health. Its well-defined mechanisms of action, centered on the activation of the SIRT1 pathway and the suppression of inflammatory cascades, provide a strong foundation for its further development as a therapeutic agent. The experimental protocols outlined in this guide offer a framework for researchers to further investigate and validate the pharmacological properties of this compelling natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Frontiers | Hydroxysafflor Yellow A and Anhydrosafflor Yellow B Protect Against Cerebral Ischemia/Reperfusion Injury by Attenuating Oxidative Stress and Apoptosis via the Silent Information Regulator 1 Signaling Pathway \[frontiersin.org\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [Hydroxysafflor Yellow A and Anhydrosafflor Yellow B Protect Against Cerebral Ischemia/Reperfusion Injury by Attenuating Oxidative Stress and Apoptosis via the Silent Information Regulator 1 Signaling Pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 4. [Hydroxysafflor Yellow A and Anhydrosafflor Yellow B Protect Against Cerebral Ischemia/Reperfusion Injury by Attenuating Oxidative Stress and Apoptosis via the Silent Information Regulator 1 Signaling Pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 5. [tandfonline.com \[tandfonline.com\]](#)
- 6. [tandfonline.com \[tandfonline.com\]](#)
- 7. [Safflower Yellow Pigments in Coronary Heart Disease: Mechanisms, Applications, and Future Perspectives \[xiahepublishing.com\]](#)
- 8. [Optimized separation of anhydrosafflor yellow B from safflower by high-speed counter-current chromatography and evaluation of its cardio-protective effect - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Anhydrosafflor Yellow B: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15624003/docs#anhydrosafflor-yellow-b-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15624003/docs#anhydrosafflor-yellow-b-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)